

# Technical Support Center: Nox2-IN-2 Assays

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## Compound of Interest

Compound Name: Nox2-IN-2

Cat. No.: B12372000

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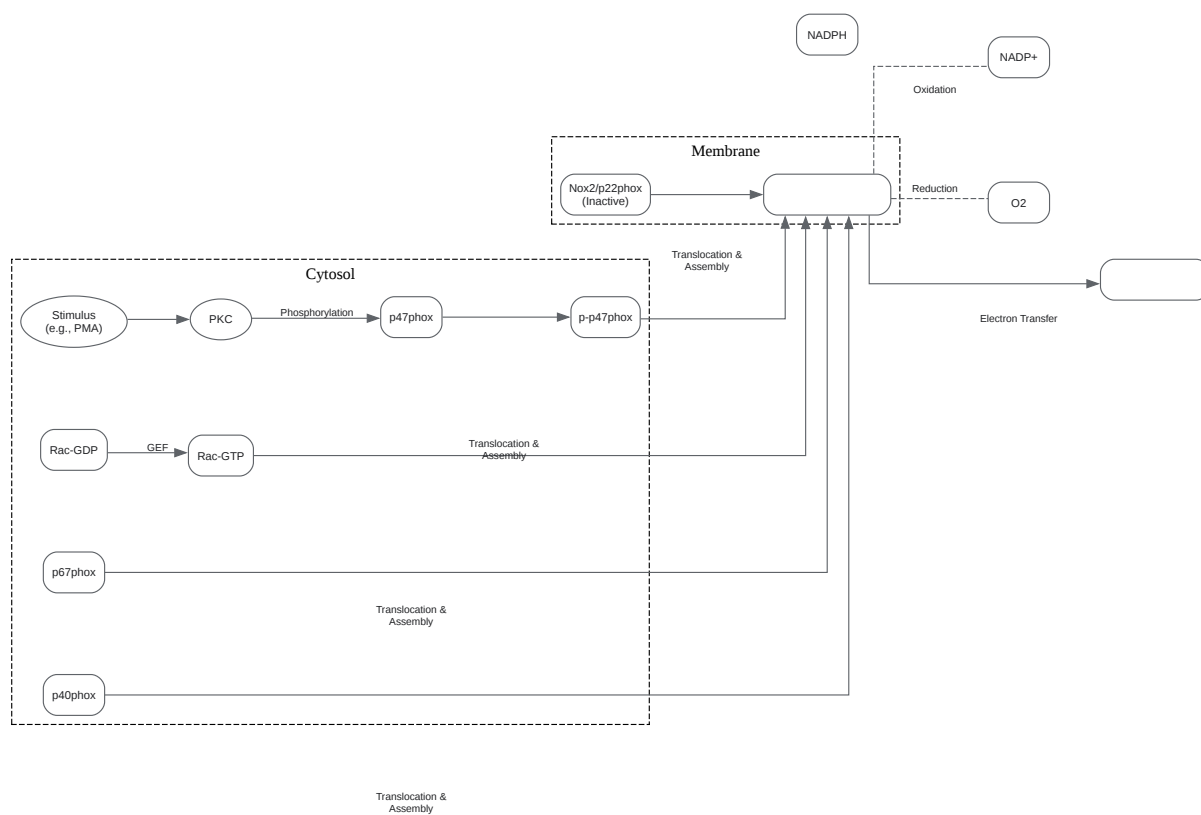
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers utilizing **Nox2-IN-2** in their experiments. The information is designed to address specific issues that may be encountered during assay development and execution.

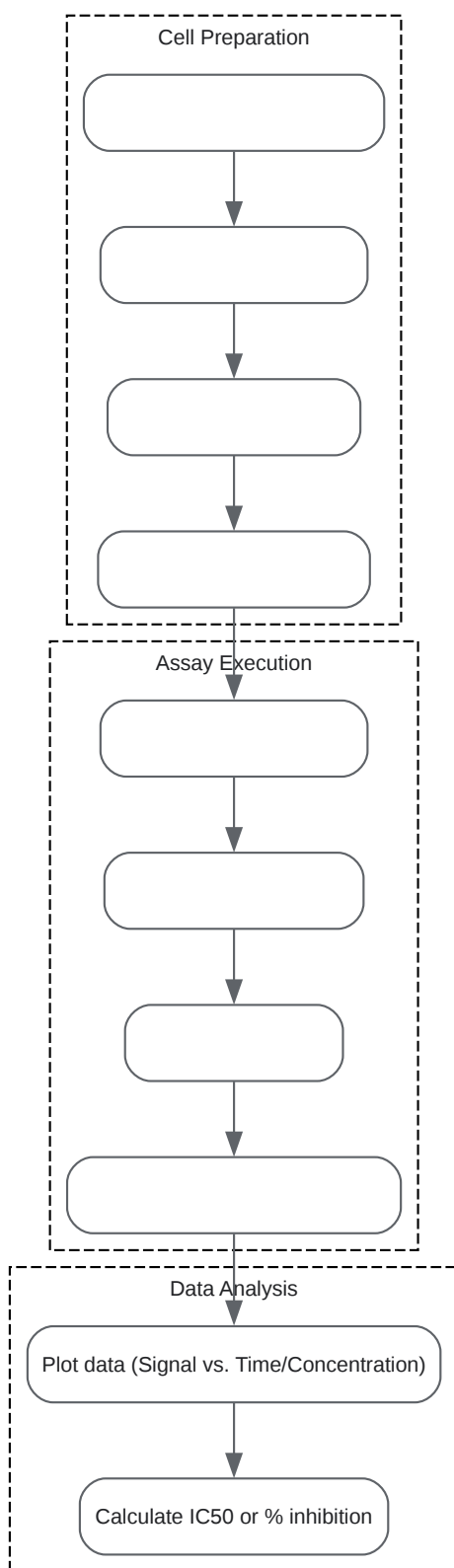
## Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of the NOX2 enzyme?

The NADPH oxidase 2 (NOX2) is a multi-subunit enzyme complex responsible for the regulated production of reactive oxygen species (ROS).[1][2][3] The catalytic core of the enzyme is composed of two transmembrane proteins, gp91phox (also known as NOX2) and p22phox.[1] In its inactive state, the regulatory subunits p40phox, p47phox, and p67phox, along with the small GTPase Rac, reside in the cytosol.[1][4][5]

Upon cellular stimulation, a signaling cascade is initiated, leading to the phosphorylation of p47phox.[1][6] This phosphorylation event triggers the translocation of the cytosolic subunits to the membrane, where they assemble with the catalytic core to form the active enzyme complex.[1][3] The activated NOX2 enzyme then transfers electrons from NADPH in the cytosol to molecular oxygen on the other side of the membrane, generating superoxide ( $O_2^{\bullet-}$ ) as its primary product.[1] Superoxide can then be converted to other ROS, such as hydrogen peroxide ( $H_2O_2$ ), either spontaneously or through the action of superoxide dismutase (SOD). [1][7]





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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)